

Application Note: (S)-2-Fluoro-1-phenylethylamine in Receptor Ligand Design

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethylamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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Executive Summary

(S)-2-Fluoro-1-phenylethylamine (CAS: 886216-59-7) serves as a critical chiral building block in medicinal chemistry, primarily utilized to modulate the physicochemical and metabolic profiles of phenethylamine-based ligands. By introducing a fluorine atom at the

-position relative to the amine, researchers can significantly lower the basicity (pKa) of the amino group and block metabolic degradation by Monoamine Oxidases (MAO). This guide details the mechanistic advantages of this scaffold and provides a validated protocol for its incorporation into high-affinity receptor ligands targeting TAAR1, 5-HT2A, and NMDA receptors.

Mechanistic Role in Ligand Optimization

The "Fluorine Effect" on Basicity and Bioavailability

The substitution of a hydrogen atom with fluorine on the

-carbon of an ethylamine chain exerts a strong electron-withdrawing inductive effect (

effect). This modification is a standard bioisosteric strategy to modulate the pKa of the primary amine.

- **pKa Modulation:** The pKa of unsubstituted phenethylamine is approximately 9.8.

-fluorination typically lowers this value by 1.0–1.5 log units. This reduction increases the fraction of the non-ionized species at physiological pH (7.4), thereby enhancing passive diffusion across the Blood-Brain Barrier (BBB).
- **Conformational Bias:** The gauche effect associated with the C–F bond can lock the ethylamine side chain into specific conformations, potentially reducing the entropic penalty upon receptor binding.

Metabolic Blockade (MAO Resistance)

Phenethylamine derivatives are primary substrates for Monoamine Oxidase (MAO-A and MAO-B). The mechanism of MAO involves the abstraction of a proton from the

-carbon (relative to the amine). While

-methylation (as in amphetamine) is the classic solution,

-fluorination offers an alternative that preserves the steric profile of the parent phenethylamine while altering the electronics of the transition state, often rendering the molecule resistant to oxidative deamination.

Target Receptors[1]

- **TAAR1 (Trace Amine-Associated Receptor 1):**

-fluorinated phenethylamines have shown utility as potent agonists, useful in studying schizophrenia and metabolic disorders.
- **5-HT_{2A/2C} Receptors:** The scaffold is used to probe the steric tolerance of the receptor's orthosteric binding site.
- **Sigma-1 Receptors:** Fluorinated side chains are frequently employed in the design of high-affinity radioligands (e.g., for PET imaging) due to the strong C-F bond stability.

Synthesis Protocol: (S)-2-Fluoro-1-phenylethanamine

Objective: Synthesis of **(S)-2-Fluoro-1-phenylethanamine hydrochloride** starting from (S)-Phenylglycinol. Rationale: Direct fluorination of the alcohol is preferred over aziridine ring-opening to strictly maintain the chiral integrity of the

-carbon.

Materials Required[2][3][4][5][6][7][8][9][10]

- Precursor: (S)-2-Phenylglycinol (CAS: 20989-17-7)
- Reagents: Di-tert-butyl dicarbonate (), Diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®, Dichloromethane (DCM), HCl in Dioxane.
- Equipment: Inert gas manifold (Argon/Nitrogen), rotary evaporator, low-temperature bath (-78°C).

Step-by-Step Methodology

Phase 1: N-Protection

- Dissolution: Dissolve (S)-2-Phenylglycinol (10 mmol) in anhydrous DCM (50 mL).
- Addition: Add Triethylamine (1.2 eq) followed by (1.1 eq) at 0°C.
- Reaction: Stir at room temperature for 4 hours. Monitor by TLC (Hexane:EtOAc 1:1) until the starting material is consumed.
- Workup: Wash with 1M citric acid, saturated , and brine. Dry over and concentrate to yield (S)-N-Boc-2-phenylglycinol.

Phase 2: Nucleophilic Fluorination

Critical Step: Use Deoxo-Fluor for higher thermal stability, though DAST is standard.

- Setup: Place (S)-N-Boc-2-phenylglycinol (5 mmol) in a dry flask under Argon. Dissolve in anhydrous DCM (20 mL). Cool to -78°C .
- Fluorination: Dropwise add DAST (1.5 eq) over 10 minutes.
- Progression: Allow the mixture to warm to room temperature slowly and stir for 12 hours.
 - Note: The reaction converts the primary alcohol ($-\text{CH}_2\text{OH}$) to the fluoride ($-\text{CH}_2\text{F}$). The chiral center at the adjacent carbon is retained.
- Quenching: Caution! Pour the reaction mixture slowly into saturated solution (vigorous gas evolution).
- Extraction: Extract with DCM (3x), dry organic layers, and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc) to isolate (S)-tert-butyl (2-fluoro-1-phenylethyl)carbamate.

Phase 3: Deprotection

- Acidolysis: Dissolve the carbamate in 4M HCl in Dioxane (10 mL).
- Reaction: Stir at room temperature for 1-2 hours. A white precipitate should form.^[1]
- Isolation: Filter the solid and wash with diethyl ether.
- Product: **(S)-2-Fluoro-1-phenylethanamine Hydrochloride**.

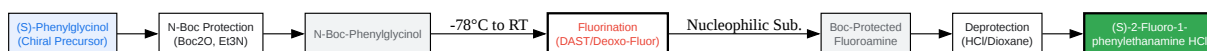
Data Specification Table

Parameter	Specification
Appearance	White crystalline solid (HCl salt)
Molecular Weight	175.63 g/mol (HCl salt)
Chiral Purity (ee)	>98% (determined by Chiral HPLC)
¹⁹ F NMR	-220 ppm (approx, triplet of doublets)
Solubility	Soluble in water, methanol, DMSO

Visualization of Workflows

Diagram 1: Synthetic Pathway

This diagram illustrates the conversion of Phenylglycinol to the target fluorinated amine, highlighting the retention of stereochemistry.

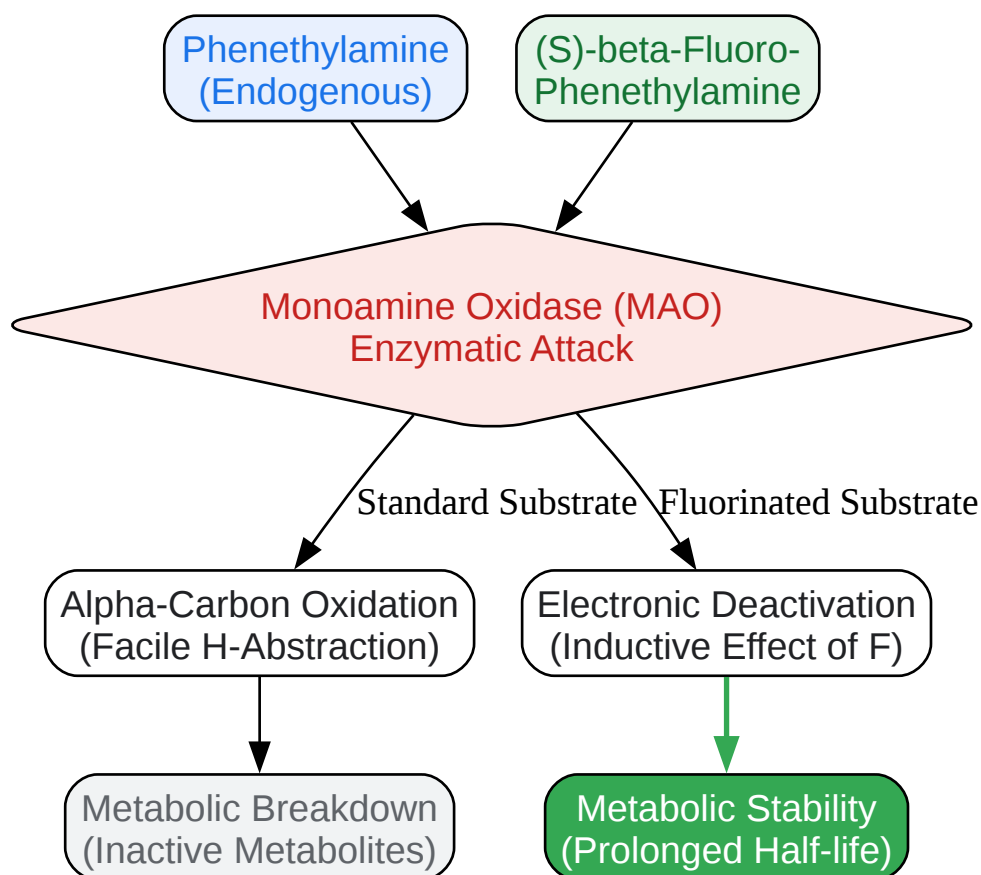


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Caption: Step-wise synthesis ensuring retention of the Alpha-chiral center during Beta-fluorination.

Diagram 2: Metabolic Stability Mechanism

This diagram explains why the fluorinated analog resists MAO degradation compared to the endogenous ligand.



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Caption: The electron-withdrawing fluorine atom destabilizes the transition state for enzymatic oxidation.

Quality Control & Validation

To ensure the integrity of the synthesized ligand for receptor binding assays, the following QC parameters are mandatory:

- Enantiomeric Excess (ee):
 - Method: Chiral HPLC.[2]
 - Column: Chiralcel OD-H or AD-H.
 - Mobile Phase: Hexane:Isopropanol (90:10) with 0.1% Diethylamine.

- Criteria: ee > 98% is required to attribute biological activity specifically to the (S)-isomer.
- ¹⁹F NMR Spectroscopy:
 - Used to confirm the presence of the C-F bond and absence of inorganic fluoride impurities.
 - Diagnostic Signal: A triplet of doublets around -220 ppm (relative to CFCI₃) confirms the -fluoro motif coupled to the adjacent methylene protons.

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